

# Orthocaine: Comprehensive Disposal Procedures for Laboratory Settings

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## Compound of Interest

Compound Name: Orthocaine

Cat. No.: B1310953

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This document provides detailed, procedural guidance for the proper disposal of **Orthocaine** (also known as Methyl 3-amino-4-hydroxybenzoate), ensuring the safety of laboratory personnel and compliance with environmental regulations. The following protocols are designed for researchers, scientists, and drug development professionals.

## Orthocaine Hazard Profile and Properties

**Orthocaine** is a local anesthetic agent.[1] According to the Global Harmonized System (GHS) of Classification and Labelling of Chemicals, **Orthocaine** is classified as an irritant that may cause skin, eye, and respiratory irritation, and may be harmful if swallowed.[2] Therefore, it must be managed as a hazardous chemical waste. All personnel handling **Orthocaine** waste must wear appropriate Personal Protective Equipment (PPE), including safety glasses with side shields, impermeable gloves (e.g., nitrile), and a lab coat.[3]

Table 1: Chemical and Physical Properties of **Orthocaine**

Property	Value	Reference
Chemical Name	<b>Methyl 3-amino-4-hydroxybenzoate</b>	<a href="#">[2]</a>
Synonyms	Orthocaine, Orthoform	<a href="#">[2]</a>
CAS Number	536-25-4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	167.16 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>

| Primary Hazards | Irritant, Harmful if swallowed, Causes skin and eye irritation, May cause respiratory irritation |[\[2\]](#) |

## Core Principles of Chemical Waste Management

The disposal of **Orthocaine** must adhere to the fundamental principles of laboratory chemical waste management. The primary goal is to manage chemical wastes in a safe and environmentally sound manner that complies with all applicable federal, state, and local regulations.[\[4\]](#) Key practices include minimizing waste generation, properly segregating and storing hazardous materials, using appropriate and clearly labeled containers, and coordinating with your institution's Environmental Health & Safety (EH&S) department for final disposal.[\[4\]](#)[\[5\]](#)  
[\[6\]](#)

Table 2: General Hazardous Waste Accumulation and Disposal Thresholds

Parameter	Guideline	Reference
Satellite Accumulation Area (SAA) Max Volume	<b>55 gallons of hazardous waste</b>	<a href="#">[4]</a>
SAA Max Volume (Acutely Toxic Waste)	1 quart (liquid) or 1 kilogram (solid)	<a href="#">[4]</a>
SAA Container Storage Time Limit	Up to 1 year (if partially filled and below max volume)	<a href="#">[7]</a>
Time to Removal After Container is Full	Within 3 calendar days	<a href="#">[4]</a> <a href="#">[7]</a>

| Aqueous Waste pH for Drain Disposal | Must be between 5.0 and 12.5 (Not recommended for **Orthocaine**) [\[7\]](#)[\[8\]](#) |

Disclaimer: Drain disposal is not a recommended method for **Orthocaine** due to its hazardous properties. Always consult your institution's specific guidelines.

## Step-by-Step Disposal Protocol for Orthocaine Waste

The following step-by-step procedure outlines the process for safely disposing of various forms of **Orthocaine** waste.

### Step 1: Identify and Segregate **Orthocaine** Waste

- **Unused or Expired Orthocaine:** Pure, unused, or expired **Orthocaine** powder must be disposed of as hazardous chemical waste. Do not mix it with other waste types.
- **Grossly Contaminated Items:** Items heavily contaminated with **Orthocaine**, such as spatulas, weigh boats, or glassware with visible residue, must be treated as hazardous waste.
- **Trace Contaminated Items (Sharps):** Needles, syringes, or scalpels contaminated with **Orthocaine** should be placed immediately into a designated, puncture-resistant sharps container labeled for hazardous drug waste.[\[9\]](#)

- Trace Contaminated Items (Non-Sharps): PPE (gloves, aprons), bench paper, and other disposable lab supplies with trace contamination should be collected in a dedicated hazardous waste container.

#### Step 2: Prepare and Label the Waste Container

- Select an Appropriate Container: Use a container that is chemically compatible with **Orthocaine** and is in good condition with a secure, leak-proof lid.<sup>[5]</sup> The original product container can be used if it is intact.<sup>[7]</sup> Do not use food containers.<sup>[7]</sup>
- Affix a Hazardous Waste Label: Clearly label the container with the words "Hazardous Waste" and the full chemical name: "**Orthocaine** (Methyl 3-amino-4-hydroxybenzoate)".<sup>[4]</sup> List any other constituents if it is a mixed waste.
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#### Step 3: Store Waste in a Satellite Accumulation Area (SAA)

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of waste generation.<sup>[4]</sup><sup>[7]</sup>
- Ensure the SAA is inspected weekly for any signs of leakage.<sup>[7]</sup>
- Store **Orthocaine** waste separately from incompatible materials, such as strong oxidizing agents, acids, and bases.<sup>[7]</sup>

#### Step 4: Arrange for Final Disposal

- Monitor Container Volume: Keep track of the amount of waste in the container.
- Request Pickup: Once the container is full or approaches the 1-year accumulation limit, contact your institution's EH&S department or licensed hazardous waste contractor to arrange for pickup and final disposal.<sup>[4]</sup><sup>[6]</sup>
- Documentation: Maintain any required documentation for waste generation and disposal as per your institution's policies and regulatory requirements.<sup>[5]</sup>

## Small Spill Cleanup Procedure

- **Evacuate and Ventilate:** If a significant amount of dust is generated, evacuate the immediate area and ensure it is well-ventilated.<sup>[3]</sup>
- **Wear PPE:** At a minimum, wear a lab coat, safety goggles, and two pairs of chemotherapy-rated gloves.
- **Contain the Spill:** Gently cover the spill with absorbent pads or granules to prevent further spread. Avoid dry sweeping, which can aerosolize the powder.
- **Clean the Area:** Carefully scoop the absorbed material and place it into a hazardous waste container. Clean the spill area with a suitable solvent (e.g., soap and water), and dispose of all cleanup materials (wipes, pads, PPE) in the same hazardous waste container.<sup>[10]</sup>
- **Seal and Label:** Securely seal the container and label it as "Hazardous Waste" with a description of the contents ("**Orthocaine** Spill Debris").
- **Arrange for Disposal:** Contact EH&S for pickup.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Orthocaine** waste in a laboratory setting.

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